

Application Notes: Chlorin e6 as a Sonosensitizer in Sonodynamic Therapy

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Compound of Interest

Compound Name: Chlorin e6

Cat. No.: B1240496

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Introduction

Sonodynamic therapy (SDT) is an emerging non-invasive modality for cancer treatment that utilizes the synergistic action of a non-toxic sonosensitizer, like **Chlorin e6** (Ce6), and low-intensity ultrasound.[1] Ce6, a second-generation photosensitizer derived from chlorophyll, has garnered significant attention due to its ability to be activated by both light (for photodynamic therapy) and ultrasound.[2][3] This dual activation capability, coupled with its preferential accumulation in tumor tissues, makes Ce6 a promising agent for deep-seated solid tumor therapy where light penetration is limited.[3][4]

Mechanism of Action

The therapeutic effect of Ce6-mediated SDT is primarily driven by the generation of cytotoxic reactive oxygen species (ROS) upon ultrasonic activation. The process can be summarized as follows:

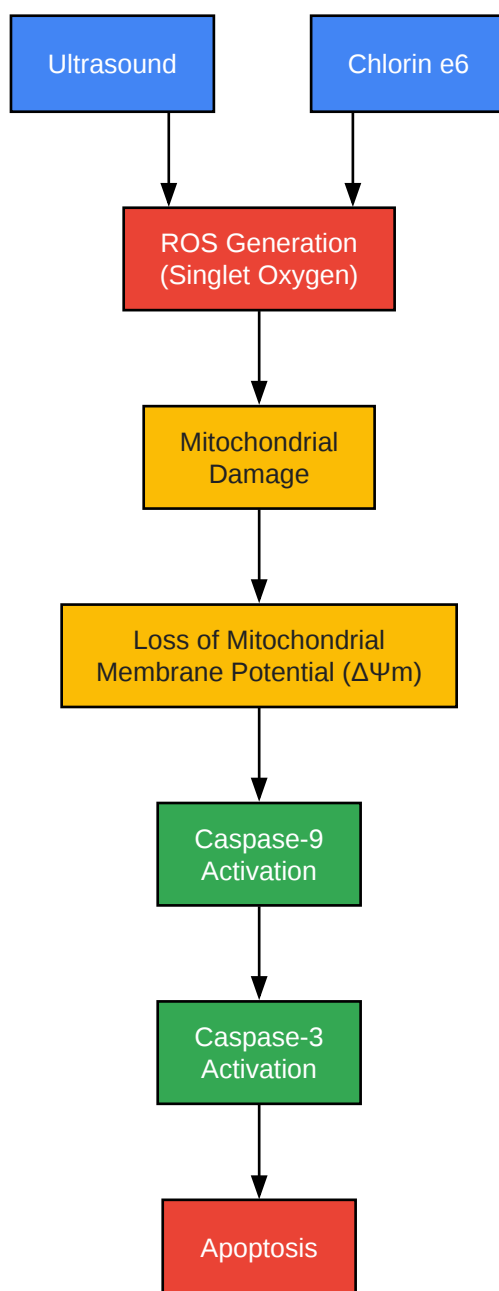
- **Systemic or Local Administration:** Ce6, often encapsulated in nanocarriers to improve solubility and tumor targeting, is administered to the subject.
- **Tumor Accumulation:** Ce6 preferentially accumulates in the tumor tissue.
- **Ultrasound Activation:** The tumor region is irradiated with a specific frequency and intensity of ultrasound.

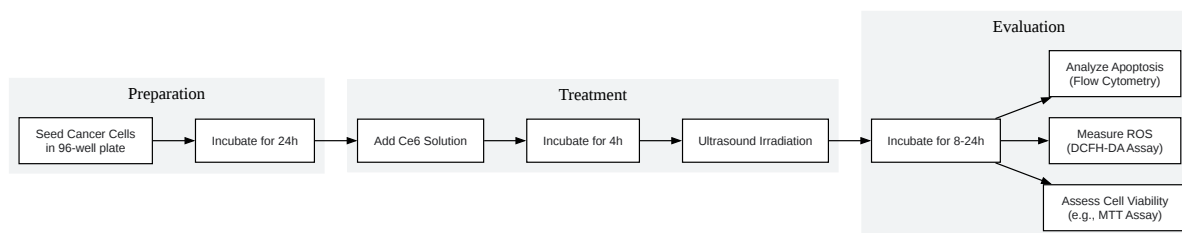
- **ROS Generation:** The ultrasound energy activates Ce6, causing it to transfer energy to molecular oxygen, generating highly reactive singlet oxygen and other ROS.
- **Cellular Damage and Death:** The generated ROS induce oxidative stress, leading to damage of cellular components like mitochondria and DNA, ultimately triggering cell death pathways such as apoptosis and necrosis.

The sonochemical mechanism is thought to involve acoustic cavitation, where the collapse of microbubbles generated by the ultrasound enhances the production of ROS.

Signaling Pathway for Ce6-Mediated SDT-Induced Apoptosis

The generated ROS in Ce6-mediated SDT can initiate a cascade of events leading to programmed cell death, or apoptosis. One of the key pathways involves the mitochondria.





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